

Bis(2-cyanoethyl) diisopropylphosphoramidite safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-cyanoethyl)*
diisopropylphosphoramidite

Cat. No.: *B043480*

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Technical Guide: Safe Handling of Bis(2-cyanoethyl) diisopropylphosphoramidite

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety information, handling protocols, and technical data for **Bis(2-cyanoethyl) diisopropylphosphoramidite** (CAS 102690-88-0), a key reagent in oligonucleotide synthesis. Adherence to these guidelines is critical to ensure personnel safety and maintain reagent integrity.

Chemical Identification and Properties

Proper identification and understanding of the chemical's physical properties are foundational to its safe handling.

Identifier	Value
Chemical Name	3-[2-cyanoethoxy-[di(propan-2-yl)amino]phosphanyl]oxypropanenitrile
Synonyms	Bis(2-cyanoethoxy) (diisopropylamino)phosphine, Bis(2-cyanoethyl) N,N-diisopropylphosphoramidite[1][2][3]
CAS Number	102690-88-0[1][2][3]
Molecular Formula	C ₁₂ H ₂₂ N ₃ O ₂ P[4]
Molecular Weight	271.30 g/mol [1][2][3]

Physical & Chemical Properties	Value
Form	Liquid[1][2][3]
Density	1.039 g/mL at 25 °C[1][5]
Flash Point	73.9 °C (165.0 °F)[1][2]
Refractive Index	n _{20/D} 1.465[1][5]
Storage Temperature	-20°C[1][2][3]

Hazard Identification and GHS Classification

This reagent is classified as acutely toxic and an irritant. Understanding these hazards is the first step in risk mitigation. The signal word for this chemical is Danger.[1][2][3]

Hazard Class	GHS Code	Description
Acute Toxicity (Oral, Dermal, Inhalation)	H301+H311+H331	Toxic if swallowed, in contact with skin or if inhaled.[1][4]
Skin Corrosion/Irritation	H315	Causes skin irritation.[4]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. [4]

Precautionary and First-Aid Measures

Strict adherence to prescribed precautionary statements and immediate access to first-aid protocols are mandatory when working with this compound.

Precautionary Statements (P-Statements)

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[4][6]
P264	Wash hands and exposed skin thoroughly after handling.[4]	
P270	Do not eat, drink or smoke when using this product.[4]	
P271	Use only outdoors or in a well-ventilated area.[4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4][6]	
Response	P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.[1][4]
P302+P352	IF ON SKIN: Wash with plenty of water.[4]	
P311	Call a POISON CENTER/doctor.[4]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][4]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]	
P321	Specific treatment (see supplemental first aid instruction on this label).[4]	

P330	Rinse mouth.[4]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[4]
P405	Store locked up.[4]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

First-Aid Measures

Exposure Route	Protocol
General Advice	Consult a physician immediately. Show the safety data sheet to the doctor in attendance.[6]
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
In Case of Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Take victim immediately to hospital. Consult a physician.[4][6]
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
If Swallowed	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6]

Experimental Protocols and Workflows

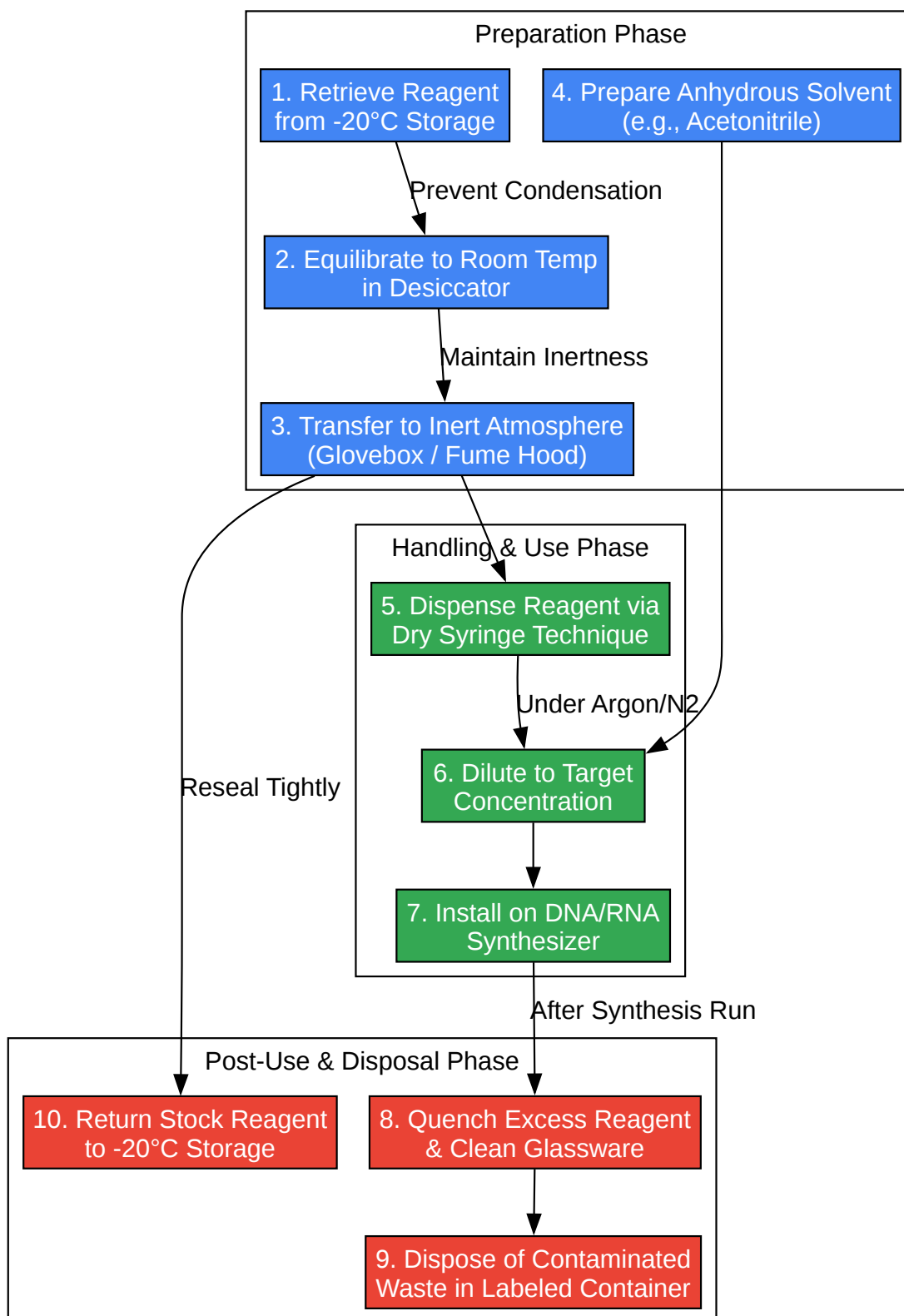
Bis(2-cyanoethyl) diisopropylphosphoramidite is primarily used as a phosphitylating reagent in the synthesis of oligonucleotides. Its high reactivity and sensitivity to moisture necessitate careful handling under an inert atmosphere.

General Handling and Storage Protocol

- **Storage:** Store in a cool, dry, and well-ventilated place at the recommended temperature of -20°C.[1][2][3] Keep container tightly closed and sealed until use. Handle under an inert gas like nitrogen or argon and protect from moisture.[6]
- **Engineering Controls:** Work must be conducted in a chemical fume hood or a glove box to avoid inhalation of vapors and to maintain an inert atmosphere.[6] Ensure safety showers and eyewash stations are readily accessible.
- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile), a lab coat, and tight-sealing safety goggles or a face shield.[4]
- **Dispensing:** Use dry, inert gas techniques (e.g., with a Schlenk line or in a glovebox) to transfer the liquid reagent. Use clean, dry syringes and needles. The Sure/Seal™ packaging system is designed for this purpose.

Workflow for Reagent Preparation and Use

The following diagram outlines a typical workflow for safely handling the reagent from storage to use in an automated oligonucleotide synthesizer, emphasizing critical safety and quality control checkpoints.



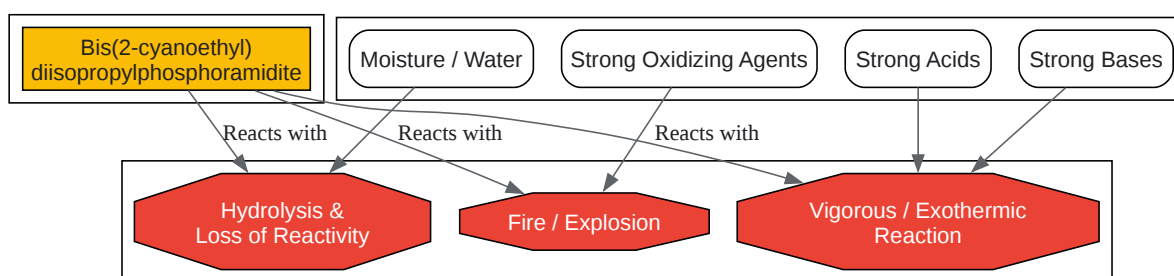
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Fig 1. Safe Handling Workflow for Phosphoramidite Reagent

Chemical Incompatibility and Hazardous Reactions

To prevent hazardous reactions, it is critical to avoid contact between **Bis(2-cyanoethyl) diisopropylphosphoramidite** and incompatible materials. Phosphoramidites are sensitive to moisture and can hydrolyze. They are incompatible with strong acids, bases, and oxidizing agents.[1][4] Hazardous decomposition products upon combustion include carbon oxides, nitrogen oxides (NO_x), and oxides of phosphorus.[4]

The following diagram illustrates the key incompatibilities and potential hazardous outcomes.



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Fig 2. Chemical Incompatibility Relationship Diagram

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- To cite this document: BenchChem. [Bis(2-cyanoethyl) diisopropylphosphoramidite safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043480#bis-2-cyanoethyl-diisopropylphosphoramidite-safety-data-sheet-and-handling-precautions]

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